

Technical Monograph: 6-Nonadecynoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Nonadecynoic acid

CAS No.: 600175-30-2

Cat. No.: B1244884

[Get Quote](#)

Natural Occurrence, Isolation Protocols, and Pharmacological Mechanisms

Executive Summary

6-Nonadecynoic acid (6-NDA) is a rare, naturally occurring acetylenic fatty acid characterized by a 19-carbon chain with a triple bond at the C-6 position. Unlike common dietary fatty acids, 6-NDA exhibits potent biological activity, most notably as a fungistatic agent capable of overcoming azole resistance in *Candida albicans*.^[1]

While often discussed in the context of acetylenic acids from the Olacaceae family (e.g., *Ochanostachys amentacea*), 6-NDA is specifically isolated from the root bark of *Pentagonia gigantifolia* and *Sommeria sabiceoides* (Rubiaceae). This guide outlines the precise isolation workflow, structural characterization, and its dual-mechanistic potential involving sphingolipid biosynthesis interference and DNA polymerase inhibition.

Botanical Origins & Biosynthesis

Acetylenic fatty acids are chemotaxonomic markers in specific plant families, including Olacaceae, Santalaceae, and Rubiaceae.

Primary Natural Sources

Species	Family	Part Used	Yield Profile
Pentagonia gigantifolia	Rubiaceae	Root Bark	Primary Source. High concentration of 6-NDA relative to other lipids. [2]
Sommeria sabiceoides	Rubiaceae	Roots	Secondary source; co-occurs with 6-heptadecynoic and 6-icosynoic acids. [2] [3]
Ochanostachys amentacea	Olacaceae	Twigs/Bark	Contextual Source. Rich in C18 acetylenes (e.g., minquartynoic acid) but structurally related to 6-NDA.

Biosynthetic Significance

The presence of the alkyne functionality at C-6 suggests a specific desaturase/acetylenase activity acting on a C19 precursor. This is unusual, as most plant fatty acids are even-numbered (C16, C18). The C19 chain length implies

-oxidation or elongation of odd-chain primers (e.g., propionate) prior to desaturation.

Isolation & Purification Protocol

The following protocol is designed for the isolation of 6-NDA from *Pentagonia gigantifolia* roots. This workflow prioritizes the preservation of the unstable alkyne moiety.

Experimental Workflow

Step 1: Extraction

- Substrate: Air-dried, pulverized roots of *P. gigantifolia* (1.0 kg).

- Solvent: 95% Ethanol (EtOH).
- Condition: Maceration at room temperature for 72 hours (x3).
- Rationale: EtOH efficiently extracts polar lipids and fatty acids while minimizing the extraction of non-polar waxes found in hexane extracts.

Step 2: Liquid-Liquid Partitioning

- Concentrate EtOH extract in vacuo.
- Suspend residue in Water ().
- Partition sequentially with Hexane, Dichloromethane (DCM), and Ethyl Acetate.
- Target Fraction: The bioactivity (antifungal) typically resides in the DCM fraction.

Step 3: Chromatographic Isolation

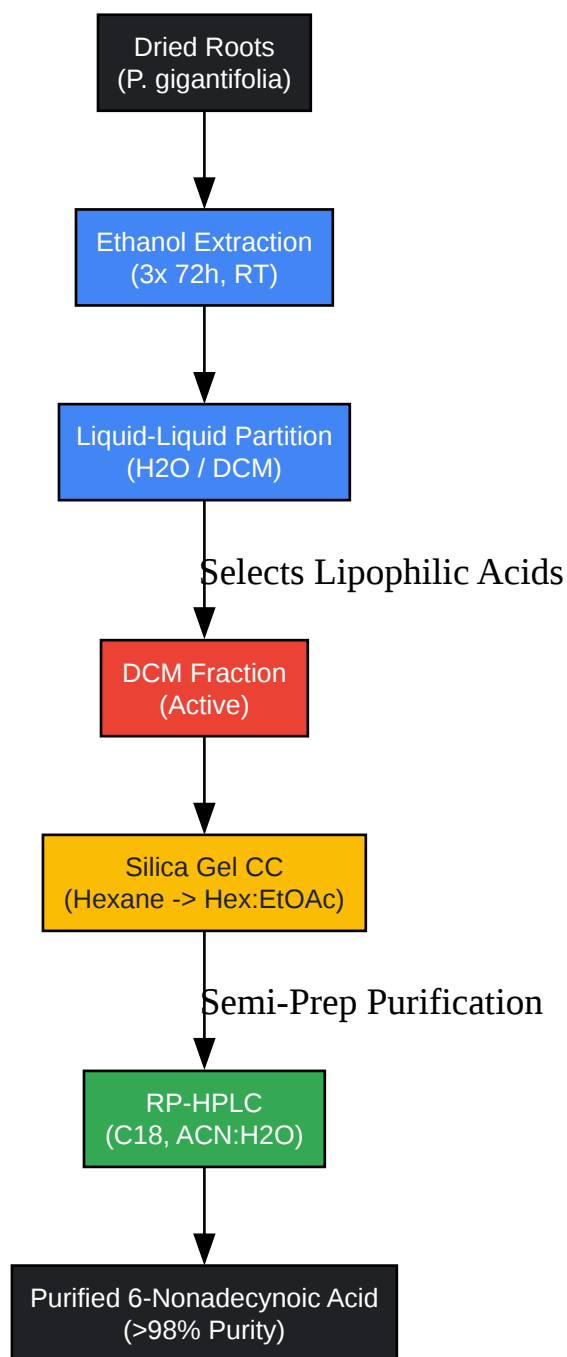
- Stationary Phase: Silica Gel 60 (230-400 mesh).
- Mobile Phase Gradient: Hexane
Hexane:Ethyl Acetate (9:1
7:3).
- Detection: Thin Layer Chromatography (TLC) visualized with Iodine vapor or Phosphomolybdic acid (PMA). 6-NDA appears as a distinct spot at (Hexane:EtOAc 4:1).

Step 4: High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse-Phase (Semi-preparative, 250 x 10 mm).
- Eluent: Isocratic Acetonitrile:Water (85:15) + 0.1% Formic Acid.

- Flow Rate: 2.0 mL/min.
- Detection: UV at 205 nm (terminal alkynes have weak absorbance; carboxyl group dominates).

Visualization: Isolation Workflow



[Click to download full resolution via product page](#)

Figure 1: Step-by-step bioassay-guided fractionation workflow for isolating 6-NDA from plant root biomass.

Chemical Characterization & Identification

To validate the isolation, the compound must meet specific spectroscopic criteria. The alkyne at C-6 provides a unique NMR signature distinct from common alkenes.

Key Spectroscopic Data (Consensus)

Technique	Signal/Parameter	Assignment/Interpretation
H NMR (500 MHz, CDCl ₃)	0.88 (t, 3H)	Terminal Methyl (H-19)
	1.25 - 1.40 (m, br)	Bulk Methylenes (H-9 to H-18)
	2.15 (m, 4H)	Propargylic protons (H-5, H-8)
	2.38 (t, 2H)	-Methylene to COOH (H-2)
C NMR (125 MHz, CDCl ₃)	179.5	Carbonyl (C-1)
	80.2, 79.8	Acetylenic Carbons (C-6, C-7)
	18.5, 18.7	Propargylic Carbons (C-5, C-8)
Mass Spectrometry (EI-MS)	294	Molecular Ion (Consistent with C ₁₈ H ₁₆ O ₂)

Quality Control Check: The absence of olefinic protons (usually

5.3-5.6) confirms the unsaturation is purely acetylenic.

Pharmacological Mechanisms

6-Nonadecynoic acid exhibits a dual-threat profile. Its primary validated mechanism is antifungal, while its structural class suggests potential as a DNA polymerase inhibitor.

Mechanism A: Disruption of Sphingolipid Biosynthesis (Antifungal)

Research indicates that 6-NDA acts by interfering with fatty acid homeostasis and sphingolipid pathways in fungi.^{[1][4]}

- Target: It mimics endogenous fatty acids, integrating into the sphingolipid biosynthesis pathway.
- Effect: This leads to the accumulation of toxic long-chain bases or aberrant ceramides, causing membrane stress and cell death.
- Potency: It is effective against azole-resistant *Candida albicans* strains.^{[4][5][6]}

Mechanism B: DNA Polymerase Inhibition (Class Effect)

While specific IC

data for 6-NDA on DNA Pol

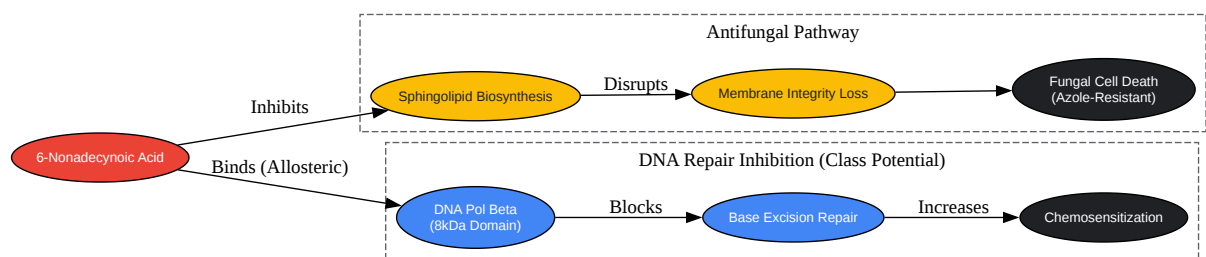
is less ubiquitous than its antifungal data, acetylenic fatty acids (e.g., minquartynoic acid, taurospongins A) are established inhibitors of this enzyme.

- Mechanism: Long-chain fatty acids bind to the 8-kDa domain of DNA Polymerase, preventing DNA template binding.
- Relevance: DNA Pol

is crucial for Base Excision Repair (BER). Inhibitors sensitize cancer cells to DNA-damaging agents (e.g., bleomycin, cisplatin).^[7] 6-NDA serves as a lipophilic scaffold for developing

potent BER inhibitors.

Visualization: Mechanism of Action



[Click to download full resolution via product page](#)

Figure 2: Dual mechanistic pathways: Confirmed antifungal interference and potential DNA Polymerase

inhibition.

Quantitative Activity Data

The following data highlights the potency of 6-NDA compared to standard clinical agents.

Table 1: Antifungal Activity (MIC values in

g/mL)

Organism	Strain Phenotype	6-Nonadecynoic Acid	Fluconazole	Amphotericin B
Candida albicans	Wild Type	0.52	0.29	0.52
Candida albicans	Azole-Resistant	0.52	>64.0	0.52

| *Cryptococcus neoformans* | Pathogenic | 1.50 | 4.00 | 0.50 |

Note: 6-NDA retains full potency against drug-resistant strains, indicating a mechanism distinct from 14

-demethylase inhibition (the target of fluconazole).

References

- Isolation from *Pentagonia gigantifolia* & Antifungal Activity
 - Title: Acetylenic acids inhibiting azole-resistant *Candida albicans* from *Pentagonia gigantifolia*.[\[6\]](#)[\[8\]](#)
 - Source: Journal of N
 - URL:[\[Link\]](#)
- Mechanism of Action (F)
 - Title: A Potent Plant-Derived Antifungal Acetylenic Acid Mediates Its Activity by Interfering with F
 - Source: Antimicrobial Agents and Chemotherapy (2012).
 - URL:[\[Link\]](#)
- DNA Polymerase Beta Inhibition (Class Context)
 - Title: Inhibitors of DNA polymerase beta: activity and mechanism.
 - Source: Bioorganic & Medicinal Chemistry (2008).
 - URL:[\[Link\]](#)
- Synthesis and Structure Verific
 - Title: 2,6-Hexadecadiynoic acid and 2,6-nonadecadiynoic acid: Novel synthesized acetylenic fatty acids as potent antifungal agents.[\[1\]](#)[\[5\]](#)
 - Source: Lipids (2006).[\[1\]](#)[\[5\]](#)

- URL:[[Link](#)]
- General F
 - Title: The inhibitory action of fatty acids on DNA polymerase beta.[7]
 - Source: Biochimica et Biophysica Acta (1997).
 - URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. New Advances in Fatty Acids as Antimalarial, Antimycobacterial and Antifungal Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. journals.asm.org [journals.asm.org]
- 4. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 5. digitalcommons.chapman.edu [digitalcommons.chapman.edu]
- 6. pubs.acs.org [pubs.acs.org]
- 7. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 8. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [Technical Monograph: 6-Nonadecynoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1244884/docs#technical-monograph-6-nonadecynoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)